

reducing background noise in krypton-based radiation detectors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Krypton

Cat. No.: B1223016

[Get Quote](#)

Technical Support Center: Krypton-Based Radiation Detectors

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals reduce background noise in **krypton**-based radiation detectors.

Troubleshooting Guide

This guide provides a systematic approach to identifying and resolving common sources of background noise. Follow the questions in order to diagnose the issue you are experiencing.

Issue: Higher than expected background count rate.

Question 1: Have you verified the integrity of your external shielding?

An inadequate or compromised shield is a common cause of high background from external gamma rays and cosmic rays.

- **Physical Inspection:** Check for gaps, cracks, or incorrect placement of shielding materials like lead or polyethylene. Ensure all seams are properly overlapped.

- **Source Test:** Place a known low-activity gamma source (e.g., ^{137}Cs) near the exterior of the shield. If the internal count rate increases significantly, your shielding is likely compromised.
- **Material Verification:** Ensure the shielding materials are appropriate for the expected background radiation. Lead is effective for low-energy gammas, but higher energy gammas may require thicker shielding or different materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Question 2: Is the noise profile consistent with electronic interference?

Electronic noise often has distinct characteristics, such as being periodic or correlated with the operation of nearby equipment.

- **Baseline Analysis:** Observe the detector's baseline signal without any source present. Is it stable or does it show regular pulsations or high-frequency noise?[\[4\]](#)[\[5\]](#)
- **Equipment Correlation:** Systematically power down nearby laboratory equipment (e.g., pumps, chillers, computers) while monitoring the detector's noise level. A significant drop in noise when a specific device is turned off points to it as a source of electromagnetic interference (EMI) or radio-frequency interference (RFI).[\[6\]](#)
- **Grounding Check:** Verify that the detector and all associated electronics have a single, solid ground point to prevent ground loops, which are a major source of electronic noise.[\[6\]](#)

Question 3: Does the energy spectrum indicate specific internal contaminants?

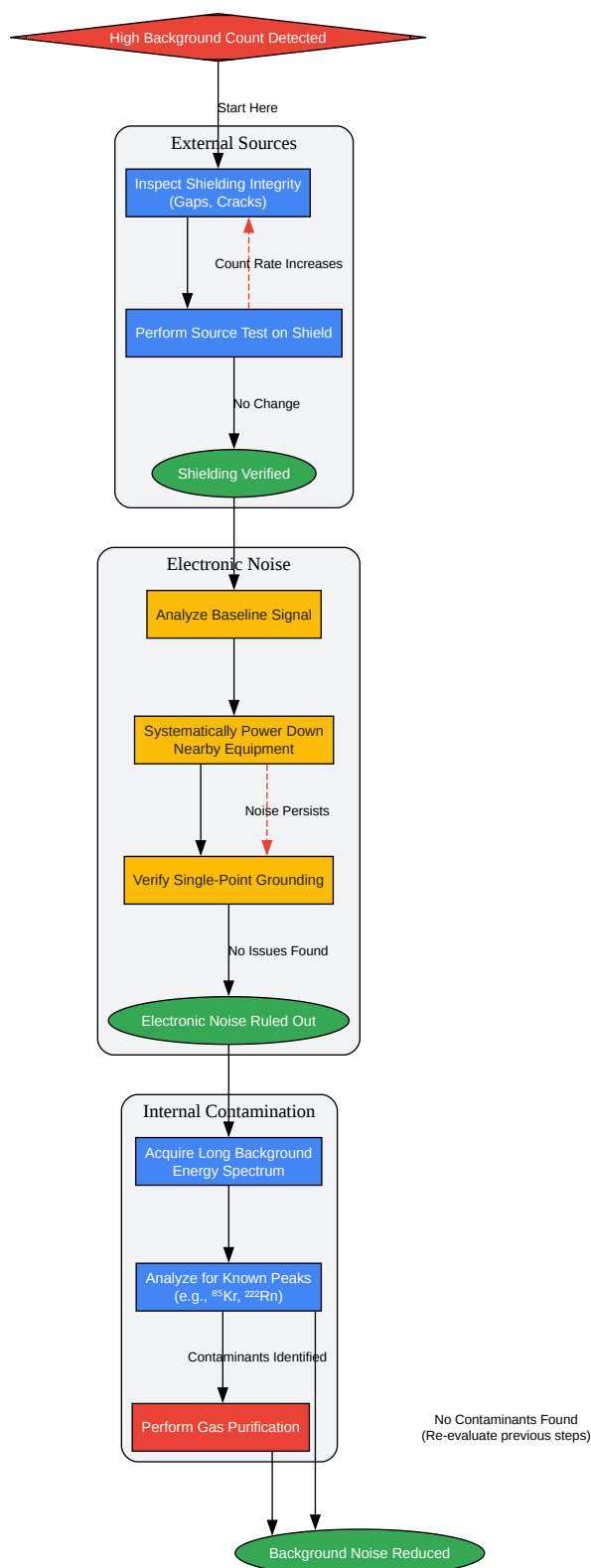
If external and electronic sources are ruled out, the background is likely due to radioactive isotopes within the **krypton** gas itself.

- **Spectrum Analysis:** Acquire a long-duration background energy spectrum. Look for characteristic peaks corresponding to known contaminants. The most common intrinsic contaminant in commercial **krypton** gas is **Krypton-85** (^{85}Kr).[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Identify Key Peaks:** ^{85}Kr has a beta decay with a maximum energy of 687 keV and a less frequent gamma-ray emission at 514 keV.[\[11\]](#) The presence of Radon-222 (^{222}Rn) and its progeny is another common issue in noble gas detectors.[\[7\]](#)

If internal contamination is identified, proceed to gas purification protocols.

Troubleshooting Workflow Diagram

The following diagram illustrates a logical workflow for diagnosing high background noise.



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for troubleshooting background noise sources.

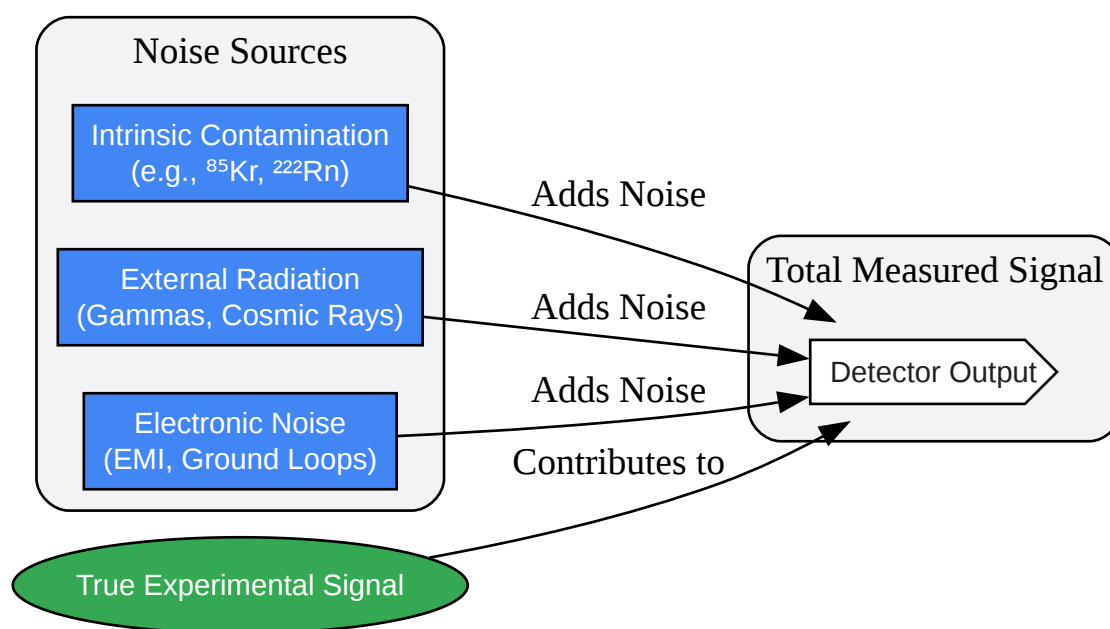
Frequently Asked Questions (FAQs)

Q1: What are the primary sources of background noise in **krypton** detectors?

Background noise can be broadly categorized into three sources:

- **Intrinsic Contamination:** This refers to radioactive isotopes present within the detector medium itself. For **krypton**, the most significant contaminant is ^{85}Kr , a man-made isotope produced during nuclear fuel reprocessing that gets mixed into the atmosphere, from which commercial **krypton** is extracted.[8][9][11] Another common issue for noble gas detectors is contamination from Radon-222 (^{222}Rn) and its decay products.[7]
- **External Radiation:** This includes gamma rays from naturally occurring radioactive materials (NORM) in the surrounding environment (e.g., concrete walls, detector components), as well as cosmic rays and their secondary particles.[7][12] The larger the detector, the more significant the intrinsic background becomes relative to the external background.[7]
- **Electronic Noise:** This originates from the detector's own electronic components and readout systems. It can be exacerbated by external electromagnetic interference, improper grounding, and temperature fluctuations.[6][13]

Sources of Background Noise Diagram



[Click to download full resolution via product page](#)

Caption: The relationship between the true signal and various noise sources.

Q2: Why is ^{85}Kr such a problematic contaminant?

^{85}Kr is chemically identical to the stable **krypton** used in the detector, making it impossible to remove via standard chemical filtration. It is pervasive in the atmosphere at low concentrations due to nuclear activities and is captured along with stable **krypton** during industrial air separation.[8][9][11] Its relatively long half-life of 10.7 years means it persists in the gas supply.[11][14] The beta particles it emits during decay can deposit energy directly within the active volume of the detector, creating a significant internal background that cannot be easily shielded against.

Q3: How can I reduce the concentration of ^{85}Kr in my **krypton** gas?

Online removal during the detector's operation is a highly effective method.[7] This is typically achieved through cryogenic distillation, which exploits the slight difference in vapor pressure between ^{85}Kr and stable **krypton** isotopes at cryogenic temperatures. The **krypton** gas is circulated through a distillation column where the heavier ^{85}Kr can be separated. Another method involves gas chromatography.

Q4: What are the best practices for material selection to minimize background?

All materials used in the construction of the detector and its immediate surroundings should be screened for radioactivity.

- Low-Background Materials: Use materials known for their radiopurity, such as oxygen-free high thermal conductivity (OFHC) copper, stainless steel, and PTFE.
- Material Screening: Use highly sensitive gamma-ray spectrometry with High-Purity Germanium (HPGe) detectors to measure the radioactive content (especially from the Uranium-238 and Thorium-232 decay chains and Potassium-40) of all components before assembly.[7][12] This is a non-destructive technique that allows direct use of components that meet purity requirements.[12]

- **Surface Treatment:** Ensure all internal surfaces are properly cleaned and electropolished to prevent the trapping and subsequent emanation of radon.

Data and Protocols

Table 1: Key Radioactive Contaminants in Krypton Detectors

Isotope	Half-Life	Primary Emissions of Concern	Typical Origin	Mitigation Strategy
Krypton-85 (⁸⁵ Kr)	10.7 years[11] [14]	Beta (Q = 687 keV), Gamma (514 keV)[11]	Atmospheric byproduct of nuclear fuel reprocessing.[9] [11]	Gas purification (e.g., cryogenic distillation).
Radon-222 (²²² Rn)	3.8 days	Alpha, Beta, Gamma (from progeny)	Emanation from detector materials (e.g., welds, polymers).	Material selection, surface cleaning, online purification.[7]
Potassium-40 (⁴⁰ K)	1.25 billion years	Gamma (1460 keV)	Natural component of many materials (e.g., dust, electronics).	Material screening, shielding, clean assembly.[12]

Experimental Protocol: Material Screening via Gamma-Ray Spectrometry

This protocol outlines the methodology for screening detector components for radioactive contaminants using a High-Purity Germanium (HPGe) detector.

Objective: To identify and quantify radioactive isotopes within materials intended for detector construction to ensure they meet low-background requirements.

Apparatus:

- High-Purity Germanium (HPGe) detector with high relative efficiency.
- Low-background lead and copper shield for the HPGe detector.
- Data Acquisition (DAQ) system and spectroscopy software.
- Calibration sources (e.g., ^{152}Eu , ^{60}Co).
- Material sample to be assayed.
- Nitrogen gas supply for purging the shield to displace radon.

Methodology:

- Detector Calibration:
 - Perform an energy calibration of the HPGe detector using a multi-gamma calibration source (e.g., ^{152}Eu) to establish the relationship between channel number and gamma-ray energy.
 - Perform an efficiency calibration using sources with known activities to determine the detector's efficiency as a function of energy.
- Background Measurement:
 - Place no sample in the shielded detector.
 - Purge the shield with nitrogen gas to reduce background from airborne radon.
 - Acquire a background spectrum for a long duration (e.g., > 24 hours) to accurately characterize the detector's intrinsic background.
- Sample Preparation and Measurement:
 - Clean the material sample to remove surface contamination.

- Place the sample in a defined geometry as close to the detector as possible within the shield.
- Purge the shield with nitrogen gas.
- Acquire a sample spectrum for a duration sufficient to achieve the desired sensitivity (can range from hours to weeks for ultra-low-background applications).
- Data Analysis:
 - Subtract the normalized background spectrum from the sample spectrum.
 - Identify gamma-ray peaks in the net spectrum corresponding to the decay of radioactive isotopes (e.g., from the ^{238}U and ^{232}Th chains, and ^{40}K).[\[12\]](#)
 - Using the known gamma emission probabilities, the detector efficiency, and the sample mass, calculate the specific activity (in Bq/kg) of the identified contaminants.
- Acceptance/Rejection:
 - Compare the measured activities to the maximum allowable levels specified for the experiment. Accept or reject the material based on this comparison.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. case.edu [case.edu]
- 2. marshield.com [marshield.com]
- 3. m.youtube.com [m.youtube.com]
- 4. uhplcs.com [uhplcs.com]
- 5. chromatographyonline.com [chromatographyonline.com]

- 6. benchchem.com [benchchem.com]
- 7. indico.global [indico.global]
- 8. Krypton Gas Cylinders as a Source of Radiation | The Belfer Center for Science and International Affairs [belfercenter.org]
- 9. Krypton gas cylinders as a source of radiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 11. Krypton-85 - Wikipedia [en.wikipedia.org]
- 12. Frontiers | Low Background Radiation Detection Techniques and Mitigation of Radioactive Backgrounds [frontiersin.org]
- 13. NARP [acq.osd.mil]
- 14. ionactive.co.uk [ionactive.co.uk]
- To cite this document: BenchChem. [reducing background noise in krypton-based radiation detectors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1223016#reducing-background-noise-in-krypton-based-radiation-detectors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com